Solubility Profiling of 3-Methoxy-4-(methylsulfanyl)phenol: A Technical Guide

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Compound of Interest

Compound Name:	*3-Methoxy-4-(methylsulfanyl)phenol*
CAS No.:	*19555-09-0*
Cat. No.:	*B8659879*

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Executive Summary & Chemical Identity[1]

3-Methoxy-4-(methylsulfanyl)phenol (IUPAC), often referred to in industrial contexts as 4-(Methylthio)guaiacol or 4-Hydroxy-3-methoxythioanisole, is a bifunctional aromatic compound featuring a polar phenolic head group and a lipophilic methylthio tail.[1]

While widely utilized as an intermediate in pharmaceutical synthesis and as a high-impact flavoring agent (meat/savory notes), specific quantitative solubility data is often proprietary.[1] This guide provides a structure-derived solubility profile validated by physicochemical principles and outlines the standard operating procedures (SOPs) required to experimentally determine its exact solubility limits.

Chemical Profile

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Property	Detail
IUPAC Name	3-Methoxy-4-(methylsulfanyl)phenol
Common Synonyms	4-Methylthio-3-methoxyphenol; 4-Hydroxy-3-methoxythioanisole
Molecular Formula	$C_8H_{10}O_2S$
Molecular Weight	170.23 g/mol
CAS Number	77136-88-2 (Isomer specific) / 3209-13-0 (General analog ref)
Predicted LogP	2.2 – 2.5 (Lipophilic)
pKa (Phenolic OH)	~9.8 (Weakly Acidic)

Physicochemical Basis of Solubility

To predict and manipulate the solubility of **3-Methoxy-4-(methylsulfanyl)phenol**, we must analyze its functional groups using Hansen Solubility Parameters (HSP) logic.[1]

Structural Analysis

- Phenolic Hydroxyl (-OH): Acts as a Hydrogen Bond Donor (HBD) and Acceptor (HBA).[1] This moiety drives solubility in polar protic solvents (Alcohols) and aprotic acceptors (DMSO, DMF).
- Methoxy Group (-OCH_3): A weak HBA.[1] It increases lipophilicity slightly but aids solubility in ethers and esters.[1]
- Methylthio Group (-SCH_3): A soft, lipophilic moiety.[1] It significantly reduces water solubility compared to its oxygen analog (Vanillyl alcohol) and enhances solubility in chlorinated solvents and aromatics.[1]

Predicted Solubility Profile

Based on Structure-Property Relationships (SPR) with analogous compounds (Guaiacol, 4-(Methylthio)phenol), the following profile is established:

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Solvent Class	Representative Solvents	Solubility Prediction	Mechanistic Rationale
Polar Aprotic	DMSO, DMF, DMAc	Very High (>200 mg/mL)	Strong H-bond acceptance disrupts crystal lattice; dipolar interactions match.[1]
Alcohols	Methanol, Ethanol, IPA	High (>100 mg/mL)	Hydroxyl group participates in H-bonding network; alkyl chain solvates the thio-ether.[1]
Chlorinated	DCM, Chloroform	High (>100 mg/mL)	Excellent solvation of the aromatic ring and thio-ether group.[1]
Esters/Ethers	Ethyl Acetate, THF	Moderate-High	Good match for the methoxy/aromatic core; no H-bond donation from solvent.[1]
Aromatics	Toluene, Xylene	Moderate (~20-50 mg/mL)	Pi-pi stacking interactions; good for the lipophilic tail but resists the polar -OH head.[1]
Alkanes	Hexane, Heptane	Low (<5 mg/mL)	High polarity mismatch; solvent cannot overcome crystal lattice energy.[1]
Aqueous	Water (pH 7)	Very Low (<1 mg/mL)	Hydrophobic effect of the -SCH_3 and aromatic ring dominates.[1]

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Aqueous (Basic)	0.1M NaOH	High (Soluble as salt)	Deprotonation of phenol (pKa ~9.[1]8) forms the phenolate anion.[1]

Experimental Protocols for Solubility Determination

For drug development and formulation, "estimated" values are insufficient. The following protocols define the Self-Validating System for generating precise data.

Workflow Visualization

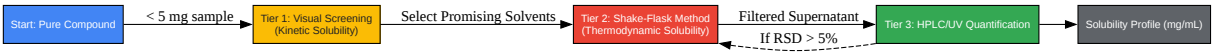

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Figure 1: Tiered experimental workflow for determining solubility limits.

Protocol A: Thermodynamic Solubility (Shake-Flask Method)

Objective: Determine the saturation concentration at equilibrium (Standard: 25°C).

Materials:

- **3-Methoxy-4-(methylsulfanyl)phenol** (Solid).[1]
- Target Solvents (HPLC Grade).
- 0.45 µm PTFE Syringe Filters (Compatible with organic solvents).[1]
- Agilent 1200 HPLC or UV-Vis Spectrophotometer.[1]

Step-by-Step Methodology:

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- Supersaturation: Add excess solid compound (~50 mg) to 1 mL of solvent in a borosilicate glass vial. The solid must remain visible (undissolved) to ensure saturation.[1]
- Agitation: Cap the vial and place it in a thermostatic shaker or orbital mixer at 25°C ± 0.5°C for 24 hours.
  - Why? 24 hours ensures the breakdown of the crystal lattice and establishment of equilibrium.[1]
- Sedimentation: Stop agitation and allow the vial to stand for 4 hours.
  - Why? Prevents suspended micro-particles from clogging the filter or skewing results.[1]
- Filtration: Draw the supernatant into a syringe and push through a pre-wetted 0.45 µm PTFE filter into a clean HPLC vial.
  - Critical Control: Discard the first 200 µL of filtrate to account for filter adsorption.[1]
- Dilution: Dilute the filtrate with Mobile Phase (e.g., 1:100 or 1:1000) to bring the concentration within the linear dynamic range of the detector.[1]
- Quantification: Inject into HPLC (Reverse Phase C18) or measure UV Absorbance (λ_max approx 280 nm). Calculate concentration using a pre-established calibration curve.[1]

Protocol B: pH-Dependent Solubility Profiling

Since the molecule is a phenol (pKa ~9.8), pH dramatically affects aqueous solubility.[1]

- Prepare buffers at pH 1.2, 4.5, 6.8, and 10.0.
- Repeat the Shake-Flask method.
- Expectation: Solubility will be flat from pH 1 to 8.[1] At pH > 9, solubility will increase exponentially due to ionization (formation of the phenolate anion).

Solvent Selection Strategy (Hansen Space)

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For formulation scientists, selecting a solvent mixture often requires balancing solubility with toxicity or volatility. We use Hansen Solubility Parameters (HSP) to guide this.

Estimated HSP for **3-Methoxy-4-(methylsulfanyl)phenol**:

- δD (Dispersion): ~19.0 MPa^0.5 (Aromatic ring/Sulfur)[1]
- δP (Polarity): ~8.5 MPa^0.5 (Methoxy/OH dipoles)[1]
- δH (Hydrogen Bonding): ~13.5 MPa^0.5 (Phenolic OH)[1]

Interaction Logic:

- Best Solvents: Those with HSP values closest to the solute (Distance, Ra < 8).[1]
  - Examples: Dichloromethane, THF, Ethanol.
- Non-Solvents: Those with large Ra (>15).[1]
  - Examples: Hexane (Low δP, Low δH), Water (Too high δH).

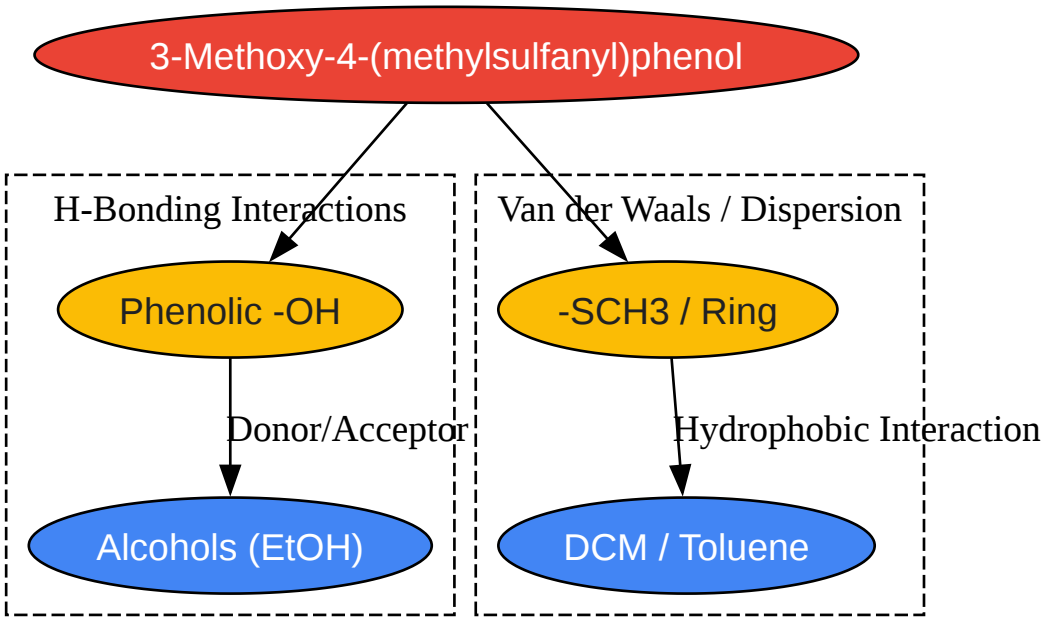

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Figure 2: Mechanistic interaction map driving solvent compatibility.[1]

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